

Navigating the Disposal of Org37684: A Guide to Safe and Compliant Practices

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Compound of Interest

Compound Name: Org37684

Cat. No.: B1677479

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For researchers and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential guidance on the proper disposal procedures for **Org37684**, drawing from general principles of chemical waste management.

Disclaimer: The following information is based on general laboratory safety protocols. Specific disposal procedures for **Org37684** are not readily available in the public domain. It is imperative to consult your institution's Environmental Health and Safety (EHS) department and the official Safety Data Sheet (SDS) for **Org37684** before handling or disposing of this compound.

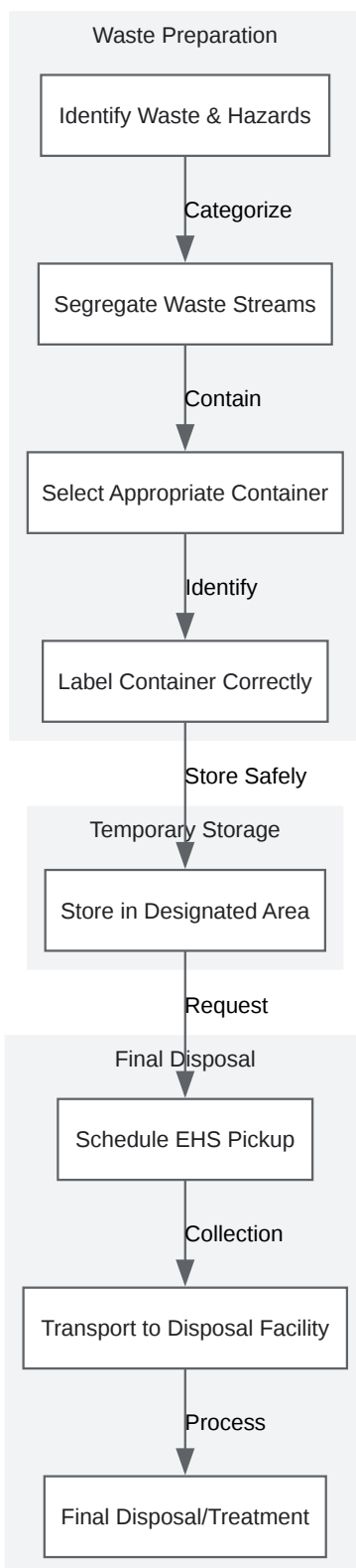
Chemical and Physical Properties of Org37684

A summary of the known chemical and physical properties of **Org37684** is provided below to inform safe handling and disposal decisions.

Property	Value	Source
Molecular Formula	C14H19NO2	[1]
Molecular Weight	233.31 g/mol	[1]
IUPAC Name	(3S)-3-[(5-methoxy-2,3-dihydro-1H-inden-4-yl)oxy]pyrrolidine	[1]
CAS Number	213007-95-5	[1]
Synonyms	ORG-37,684, (3S)-3-((5-methoxy-2,3-dihydro-1H-inden-4-yl)oxy)pyrrolidine	[1]

General Disposal Workflow for Chemical Waste

The following diagram illustrates a standard workflow for the safe disposal of chemical waste in a laboratory setting. This process is designed to minimize risks to personnel and the environment.



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A general workflow for the safe disposal of laboratory chemical waste.

Step-by-Step Disposal Procedures

While specific protocols for **Org37684** are unavailable, the following steps outline a standard and compliant approach to managing its disposal.

1. Waste Identification and Hazard Assessment:

- Before beginning any experiment, identify all potential waste streams that will be generated.
- Consult the Safety Data Sheet (SDS) for **Org37684** to understand its specific hazards, including toxicity, reactivity, flammability, and environmental risks. If an SDS is not available, treat the compound as hazardous.

2. Proper Waste Segregation:

- Do not mix **Org37684** waste with other chemical waste unless explicitly permitted by your institution's EHS guidelines.
- Segregate waste into categories such as solid, liquid, halogenated, non-halogenated, and acutely toxic.

3. Container Selection and Labeling:

- Use chemically compatible containers for waste collection. The container must be in good condition and have a secure, leak-proof lid.
- Label the waste container clearly with the words "Hazardous Waste," the full chemical name "**Org37684**," and any other components in the waste stream. Include the date accumulation started and the responsible researcher's name.

4. Safe Storage:

- Store waste containers in a designated, well-ventilated satellite accumulation area that is secure and away from general laboratory traffic.
- Ensure secondary containment is used to prevent spills.

5. Scheduling Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.[\[2\]](#)[\[3\]](#)
- Do not dispose of **Org37684** down the drain or in the regular trash.

Personal Protective Equipment (PPE) and Emergency Procedures

Personal Protective Equipment: When handling **Org37684**, appropriate personal protective equipment must be worn. This includes, but is not limited to:

- Safety glasses or goggles
- A lab coat
- Chemically resistant gloves

Emergency Procedures: In the event of a spill or exposure, follow these general procedures and any specific instructions from the SDS and your institution's emergency plan:

- Spill: Evacuate the immediate area and alert others. If the spill is small and you are trained to handle it, use an appropriate spill kit. For larger spills, contact your EHS department immediately.
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air immediately. If breathing is difficult, seek medical attention.
- Ingestion: Do not induce vomiting. Seek immediate medical attention.

Experimental Protocols

Detailed experimental protocols for the disposal of **Org37684** are not available in the public domain. Researchers must develop a specific disposal plan as part of their experimental

design, in consultation with their institution's EHS professionals. This plan should be based on the known properties of the compound and regulatory requirements.

By adhering to these general guidelines and working closely with institutional safety resources, researchers can ensure the safe and compliant disposal of **Org37684**, protecting themselves, their colleagues, and the environment.

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References

- 1. Org-37684 | C14H19NO2 | CID 9794656 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. EHSO Manual 2025-2026 - Hazardous Waste [labman.ouhsc.edu]
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